

# Application Note: Chromatographic Separation of Fexofenadine and Its Isomers

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## Compound of Interest

Compound Name: Meta-Fexofenadine-d6

Cat. No.: B12418007

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## Introduction

Fexofenadine is a second-generation antihistamine used to relieve allergy symptoms. It is the active carboxylic acid metabolite of terfenadine.<sup>[1][2]</sup> Fexofenadine is commercially available as a racemic mixture of (R)-(+)- and (S)-(-)-enantiomers. The separation and quantification of fexofenadine from its isomers and related impurities are critical for quality control in pharmaceutical formulations and for pharmacokinetic studies. This application note provides detailed chromatographic methods for the successful separation of fexofenadine from its structural isomer (meta-isomer) and its enantiomers.

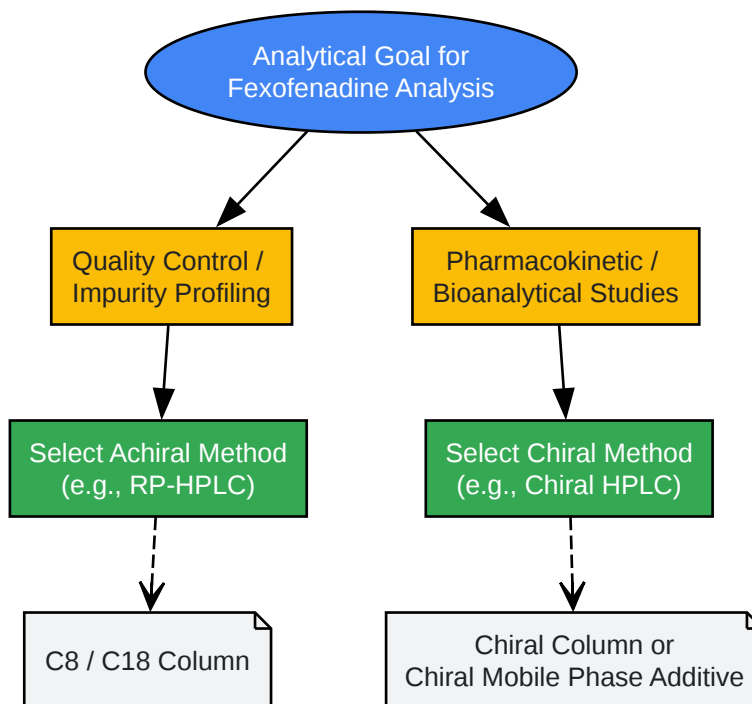
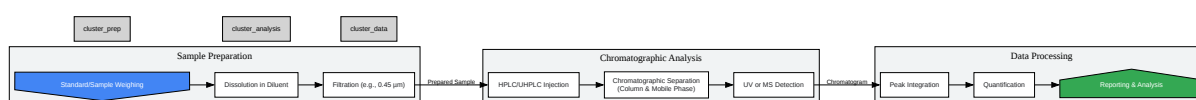
Fexofenadine has several related compounds that can be present as impurities, including:

- Impurity A: Keto-fexofenadine
- Impurity B: meta-isomer of fexofenadine
- Impurity C: Methyl ester of fexofenadine
- Impurity D: Methyl ester of keto-fexofenadine<sup>[1][3]</sup>

This document outlines validated High-Performance Liquid Chromatography (HPLC) methods for both achiral (related substances) and chiral (enantiomeric) separations.

## Chromatographic Separation Workflow

The general workflow for the chromatographic analysis of fexofenadine and its isomers involves several key stages, from initial sample handling to final data interpretation.



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## References

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- To cite this document: BenchChem. [Application Note: Chromatographic Separation of Fexofenadine and Its Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12418007#chromatography-conditions-for-separating-fexofenadine-and-its-isomers]

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